

A Researcher's Guide to the Safe Handling of 5-(Hydroxymethyl)picolinic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(Hydroxymethyl)picolinic acid

Cat. No.: B1589940

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Navigating the complexities of novel chemical compounds is the cornerstone of innovation in drug development and scientific research. Yet, the safety of the researcher is paramount. This guide provides an in-depth, procedural framework for the safe handling of **5-(Hydroxymethyl)picolinic acid**, ensuring that scientific advancement and personal safety proceed in tandem. The protocols outlined herein are designed to be a self-validating system, grounded in established safety principles and authoritative data.

Understanding the Hazard Profile

5-(Hydroxymethyl)picolinic acid is a substituted picolinic acid derivative. While it is a valuable building block in medicinal chemistry, it is essential to recognize its potential hazards to mitigate risks effectively. According to available safety data, this compound is classified with the following hazards^{[1][2]}:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The GHS07 pictogram, indicating "Harmful/Irritant," is associated with this chemical, underscoring the need for diligent application of safety measures^{[2][3]}. The parent compound,

picolinic acid, is also known to be a skin and eye irritant[4].

Core Hazard Summary

Hazard Statement	Classification	Potential Effects
H302	Acute Toxicity, Oral (Category 4)	Harmful if ingested.
H315	Skin Irritation (Category 2)	May cause redness, itching, or inflammation of the skin.
H319	Serious Eye Irritation (Category 2A)	Can cause significant eye irritation, redness, and watering.
H335	Specific Target Organ Toxicity (Single Exposure)	May lead to irritation of the respiratory tract, coughing, and wheezing.[5]

Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is critical when handling **5-(Hydroxymethyl)picolinic acid**. The following recommendations are based on a thorough risk assessment of the compound's hazard profile.

Essential PPE for Handling 5-(Hydroxymethyl)picolinic acid

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles conforming to EN166 or NIOSH standards. [6][7]	Protects against splashes and airborne particles, mitigating the risk of serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).[8] Gloves must be inspected before use.	Prevents skin contact, which can cause irritation.[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1] If dust is generated, a NIOSH-approved respirator (e.g., N95) may be necessary. [6]	Minimizes the inhalation of airborne particles, which can cause respiratory tract irritation.
Body Protection	A lab coat should be worn at all times.[4]	Provides a barrier against accidental spills and contamination of personal clothing.

Operational and Disposal Plans: A Step-by-Step Guide

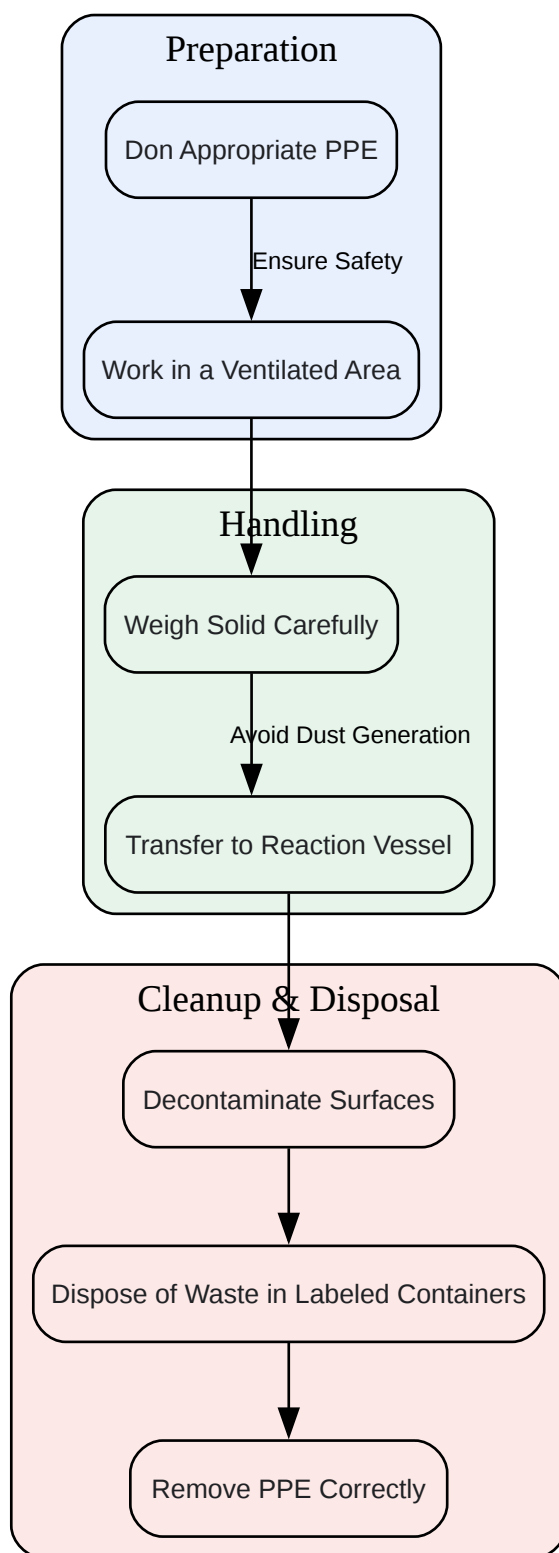
Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring a safe laboratory environment.

Pre-Handling and Preparation

- **Designated Work Area:** All work with **5-(Hydroxymethyl)picolinic acid** should be conducted in a designated area, preferably within a chemical fume hood.
- **Gather Materials:** Ensure all necessary PPE, handling equipment (spatulas, weighing paper, etc.), and waste containers are readily accessible before starting work.

- Review Safety Data Sheet (SDS): Before each use, review the SDS for **5-(Hydroxymethyl)picolinic acid** to refresh your understanding of its hazards and emergency procedures.

Handling Procedure



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References

- 1. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. chemscene.com [chemscene.com]
- 4. hmdb.ca [hmdb.ca]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [A Researcher's Guide to the Safe Handling of 5-(Hydroxymethyl)picolinic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1589940#personal-protective-equipment-for-handling-5-hydroxymethyl-picolinic-acid>]

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